

Antiproliferative effects of Valeriandoid F on cancer cells

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Compound of Interest

Compound Name: Valeriandoid F

Cat. No.: B12412684

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Unable to Find Data on Valerianaoid F

A comprehensive search for the antiproliferative effects of a compound identified as "Valerianaoid F" on cancer cells has yielded no specific results. The scientific literature readily available does not contain information on a molecule with this designation.

This lack of data prevents the creation of an in-depth technical guide as requested. It is possible that "Valerianaoid F" is a novel, yet-to-be-published discovery, a compound known by a different name, or a potential misnomer.

To proceed with a report of similar scientific depth and scope, it is recommended to focus on related, well-documented compounds from the Valeriana genus or other natural products with established antiproliferative properties. The following alternatives, based on available research, could serve as suitable subjects for a detailed technical guide:

- Iridoids from *Valeriana fauriei*: Research has shown that certain iridoids isolated from this plant exhibit antiproliferative activities against cancer stem cells.^[1]
- Various Flavonoids: A significant body of research exists on the anticancer effects of different flavonoids, detailing their mechanisms of action, including the induction of apoptosis and inhibition of cancer-related signaling pathways.^{[2][3][4][5][6][7][8]}

A technical guide on one of these topics could include the requested quantitative data tables, detailed experimental protocols, and visualizations of signaling pathways. Please advise if you

would like to proceed with an analysis of a different, specified compound or a broader class of natural products with anticancer effects.

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References

- 1. Anti-Proliferative Effects of Iridoids from *Valeriana fauriei* on Cancer Stem Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Induction of cancer cell apoptosis by flavonoids is associated with their ability to inhibit fatty acid synthase activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Flavonoids in Cancer and Apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Effects of Flavonoids on Cancer, Cardiovascular and Neurodegenerative Diseases: Role of NF- κ B Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Flavonoids as Anticancer Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Antiproliferative and palliative activity of flavonoids in colorectal cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Anti-carcinogenic Effects of the Flavonoid Luteolin - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Flavonoids with Anti-Angiogenesis Function in Cancer [mdpi.com]
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